Technical Support Center: FK866 Hydrochloride In Vivo Optimization

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Compound of Interest

Compound Name: *FK 866 hydrochloride*

Cat. No.: *B1191877*

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Ticket System ID: FK866-IVO-OP Status: Active Operator: Senior Application Scientist (Metabolic Oncology Division)

Introduction: The Metabolic Checkpoint

Welcome to the technical support hub for FK866 hydrochloride (Daporinad). You are likely here because you are targeting the NAD+ salvage pathway. FK866 is a highly specific, non-competitive inhibitor of Nicotinamide Phosphoribosyltransferase (NAMPT).[1][2]

The Central Challenge: FK866 is a potent metabolic poison for cancer cells relying on the Warburg effect, but its in vivo application is plagued by two main issues: solubility crashing upon injection and rapid clearance requiring aggressive dosing schedules.

This guide treats your experimental design as a troubleshooting ticket. Select the issue below that matches your current hurdle.

Ticket #001: Formulation & Solubility

Issue:"My FK866 HCl precipitates in the syringe or upon injection into the mouse peritoneum."

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Diagnosis: FK866, even as a hydrochloride salt, has poor water solubility at the high concentrations required for in vivo efficacy (typically >10 mg/kg). Using pure saline or PBS often leads to micro-precipitation, causing peritoneal irritation and inconsistent bioavailability.

The Validated Protocol (The "Gold Standard" Vehicle): Do not rely on simple aqueous buffers. You must use a co-solvent system to maintain solubility in the physiological environment.

Step-by-Step Formulation:

- Stock Preparation: Dissolve FK866 HCl in DMSO to create a high-concentration stock (e.g., 50-100 mg/mL). Store at -20°C.
- Vehicle Preparation: Prepare a solution of 45% Propylene Glycol (PG) + 5% Tween 80 + 50% ddH2O.
- Final Dilution: On the day of dosing, dilute the DMSO stock into the vehicle. Ensure the final DMSO concentration is <5% to avoid vehicle toxicity.

Component	Function	Concentration (Final)
FK866 HCl	Active Agent	10–30 mg/kg
Propylene Glycol	Co-solvent (Stabilizer)	45%
Tween 80	Surfactant (Prevents crashing)	5%
ddH2O	Diluent	50%

Critical Note: Always add the DMSO stock to the Tween/PG mixture slowly while vortexing. Do not add water first; this will cause immediate precipitation.

Ticket #002: Dosing Regimen & Pharmacokinetics

Issue:"I am treating at 10 mg/kg daily, but I see no tumor regression."

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Diagnosis: FK866 has a short plasma half-life in mice. A single daily bolus (QD) allows NAD+ levels to recover between doses, rendering the treatment ineffective. Cancer cells can resynthesize NAD+ rapidly if NAMPT inhibition is not continuous.

The Solution: Aggressive Scheduling You must maintain continuous suppression of NAMPT.

Option A: Twice-Daily (BID) Bolus (Labor Intensive)

- Dose: 10–30 mg/kg, IP.
- Frequency: Every 12 hours (BID).
- Schedule: 4 days ON, 3 days OFF (to allow normal tissue recovery), or 5 days ON, 2 days OFF.
- Pros: No surgery required.
- Cons: Stressful for mice; "sawtooth" drug levels.

Option B: Continuous Infusion (Recommended)[3][4]

- Method: Alzet Osmotic Minipumps (SC implantation).
- Dose: 0.126 mg/m²/h (equivalent calculation required for mouse weight).
- Pros: Constant steady-state inhibition; mimics clinical infusion protocols.
- Cons: Surgical requirement.

Decision Logic (Visualized):

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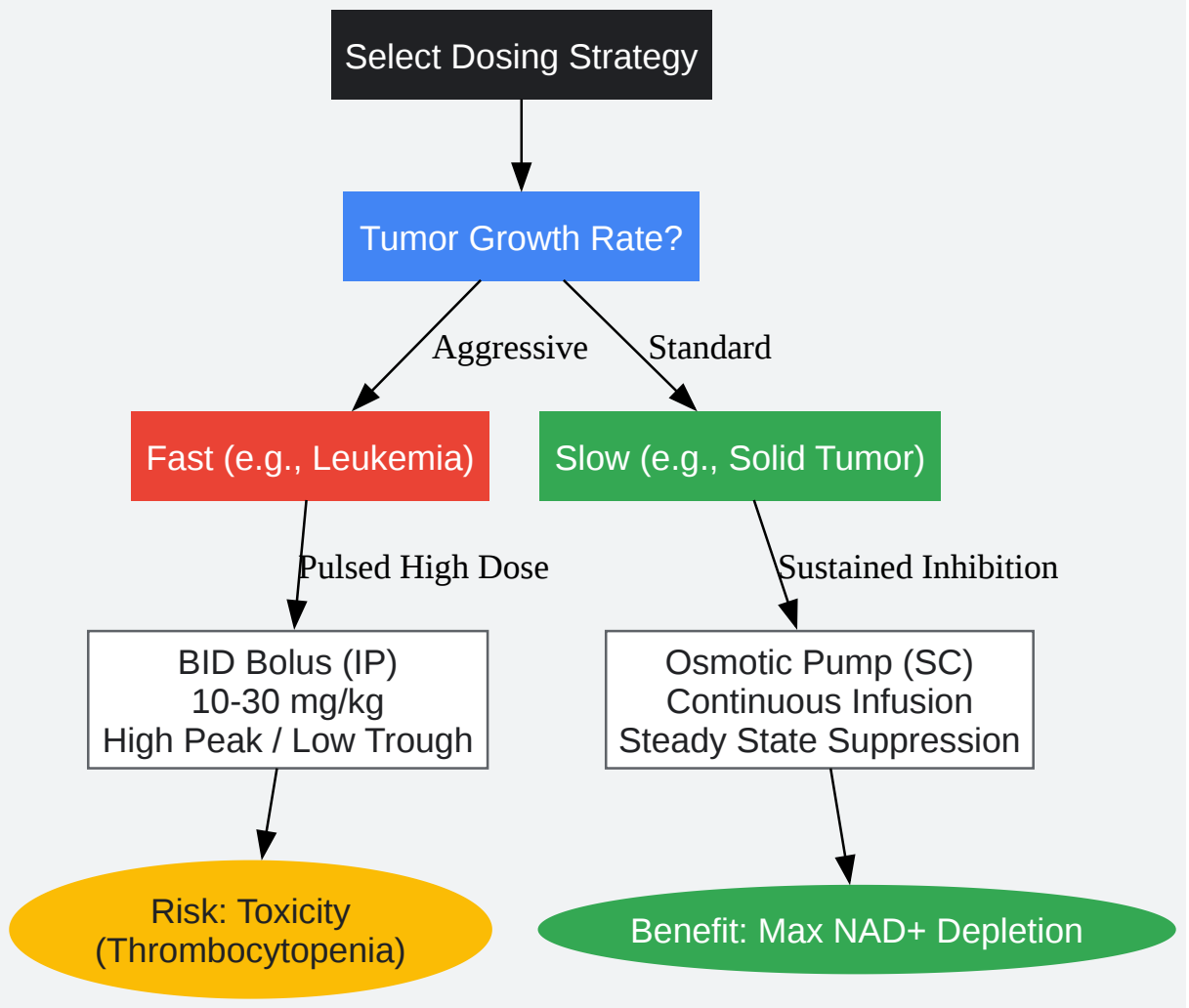

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Figure 1: Decision matrix for FK866 dosing based on tumor kinetics and desired pharmacokinetic profile.

Ticket #003: Toxicity Management

Issue:"My mice are losing weight and showing signs of bleeding."

Diagnosis: The Dose-Limiting Toxicity (DLT) of FK866 is thrombocytopenia (low platelet count) and gastrointestinal toxicity. NAMPT is essential for normal proliferating tissues, not just cancer.

Troubleshooting Protocol:

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- Hematology: Perform a CBC (Complete Blood Count) weekly. If platelets drop below 200,000/µL, suspend dosing immediately.
- Weight Monitoring: Establish a strict cutoff. If body weight loss >15%, terminate the experiment or introduce a "drug holiday" (2-3 days off).
- Retinal Check: In high-dose studies, observe for signs of visual impairment (reduced movement, lack of startle response), as NAMPT inhibition can affect retinal neurons.

Ticket #004: Mechanism Validation (Biomarkers)

Issue:"How do I prove the drug is working before the tumor shrinks?"

Diagnosis: Tumor volume is a lagging indicator. You need a pharmacodynamic (PD) marker to confirm NAMPT inhibition.

The Biomarker Strategy: Do not rely solely on cell death markers (Caspase-3). You must measure the metabolic substrate.

- Primary Marker: Intratumoral NAD+ Levels.
  - Harvest a satellite tumor 24h after the first dose.
  - Use an enzymatic cycling assay or LC-MS/MS.
  - Success Criteria: >50% reduction in NAD+ compared to vehicle control.
- Secondary Marker: ATP Levels.
  - ATP depletion follows NAD+ depletion but is delayed (48-72h).

Pathway Visualization:

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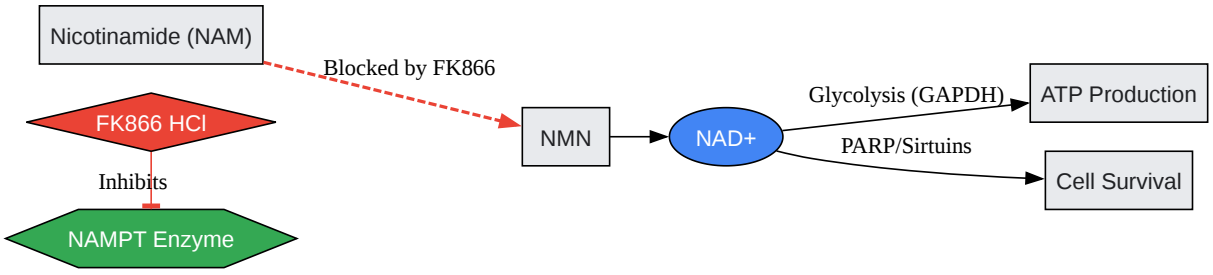

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Figure 2: FK866 Mechanism of Action.[1][2][3][4][5][6][7][8][9][10][11] FK866 blocks the rate-limiting step (NAMPT), causing a collapse in NAD+ and downstream ATP production.[2][5][9]

Advanced Optimization: The "Rescue" Strategy

Concept: If toxicity is too high, you can exploit the NAPRT (Nicotinic Acid Phosphoribosyltransferase) differential.

- Theory: Many tumors (e.g., sarcomas, glioblastomas) lack NAPRT and cannot use Nicotinic Acid (NA) to make NAD+. Normal tissues usually express NAPRT.
- Protocol: Co-administer Nicotinic Acid (Vitamin B3) at 30-50 mg/kg.
- Result: Normal tissues use NA to bypass the NAMPT blockade and survive. The tumor, lacking NAPRT, remains sensitive to FK866.

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